

3-Amino-4-chlorobenzonitrile: A Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

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An In-depth Examination of its Physicochemical Properties and Synthetic Methodologies

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Amino-4-chlorobenzonitrile is a substituted aromatic nitrile that holds potential as a versatile building block in medicinal chemistry and materials science. Its unique trifunctional substitution pattern, featuring an amino group, a chloro atom, and a nitrile moiety on a benzene ring, offers multiple avenues for synthetic modification. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-Amino-4-chlorobenzonitrile**, alongside a detailed, plausible experimental protocol for its synthesis. The document also explores its anticipated spectral characteristics and chemical reactivity, providing a valuable resource for researchers interested in utilizing this compound in their work. While direct evidence of its involvement in specific signaling pathways is not yet prevalent in published literature, its structural motifs suggest potential for investigation in drug discovery, particularly in the development of kinase inhibitors and other therapeutic agents.

Physicochemical Properties

The fundamental physical and chemical properties of **3-Amino-4-chlorobenzonitrile** are summarized below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Table 1: Physical and Chemical Properties of 3-Amino-4-chlorobenzonitrile

Property	Value	Reference(s)
CAS Number	53312-79-1	
Molecular Formula	C ₇ H ₅ ClN ₂	[1]
Molecular Weight	152.58 g/mol	[1]
Appearance	Solid, powder to crystal. Light yellow to yellow to orange.	[2]
Melting Point	87-91 °C	
Boiling Point	292.0 ± 20.0 °C (Predicted)	
Solubility	Soluble in Methanol.	
Purity	Commercially available in 96%, 97%, and 98% purities.	[1] [2]
Synonyms	2-Chloro-5-cyanoaniline	[1]

Synthesis and Experimental Protocols

While a specific synthetic protocol is cited in the literature (Tetrahedron Letters, 1995, 36, 9305), the detailed experimental procedure is not readily available in the public domain. However, a plausible and efficient synthesis can be devised based on the reduction of a nitro precursor. The following protocol outlines a standard laboratory procedure for the synthesis of **3-Amino-4-chlorobenzonitrile** from 4-Chloro-3-nitrobenzonitrile.

Synthesis of 3-Amino-4-chlorobenzonitrile from 4-Chloro-3-nitrobenzonitrile

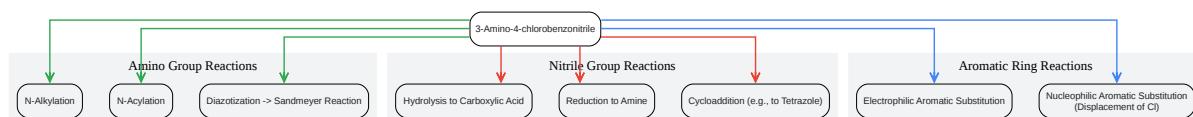
Reaction Scheme:

4-Chloro-3-nitrobenzonitrile

Reduction

3-Amino-4-chlorobenzonitrile

SnCl₂·2H₂O
Ethanol, HCl (conc.)
Reflux

3-Amino-4-chlorobenzonitrile
(Starting Material)Combinatorial Library Synthesis
(Derivatization)High-Throughput Screening
(e.g., Kinase Assays)

Hit Identification

Lead Optimization
(SAR Studies)

Preclinical Candidate

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References

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- 2. labproinc.com [labproinc.com]
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